

tert-Butyl (4-methylpyridin-2-yl)carbamate

chemical properties

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Compound of Interest

Compound Name: *tert*-Butyl (4-methylpyridin-2-yl)carbamate

Cat. No.: B1337354

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Technical Guide: *tert*-Butyl (4-methylpyridin-2-yl)carbamate

For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl (4-methylpyridin-2-yl)carbamate is a heterocyclic organic compound that serves as a crucial building block in synthetic organic chemistry. Its structure, featuring a *tert*-butoxycarbonyl (Boc) protecting group on an aminopyridine core, makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the field of medicinal chemistry. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and its notable application as a precursor to pharmacologically active compounds.

Chemical and Physical Properties

This section summarizes the key chemical and physical properties of **tert-Butyl (4-methylpyridin-2-yl)carbamate**. The data has been compiled from various chemical suppliers and literature sources.

Table 1: General Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂	[1]
Molecular Weight	208.26 g/mol	[1]
CAS Number	90101-20-5	[1]
Appearance	Solid	[1]
InChI Key	SABMAMDNSRZJBK-UHFFFAOYSA-N	[1]

Table 2: Physical Properties

Property	Value	Source
Melting Point	118-119 °C	
Boiling Point	Data not available	
Solubility	Data not available	

Note: Specific quantitative data for boiling point and solubility in common solvents are not readily available in the public domain. It is expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol.

Spectroscopic Data

Detailed experimental spectroscopic data for **tert-Butyl (4-methylpyridin-2-yl)carbamate** is not widely published. The following are predicted data or data from closely related analogs.

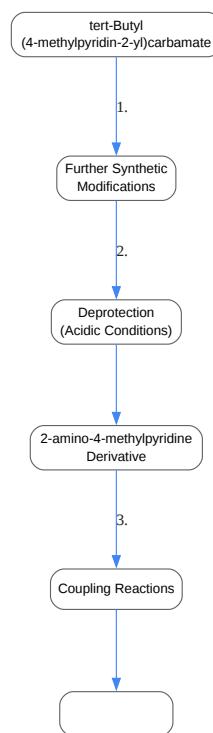
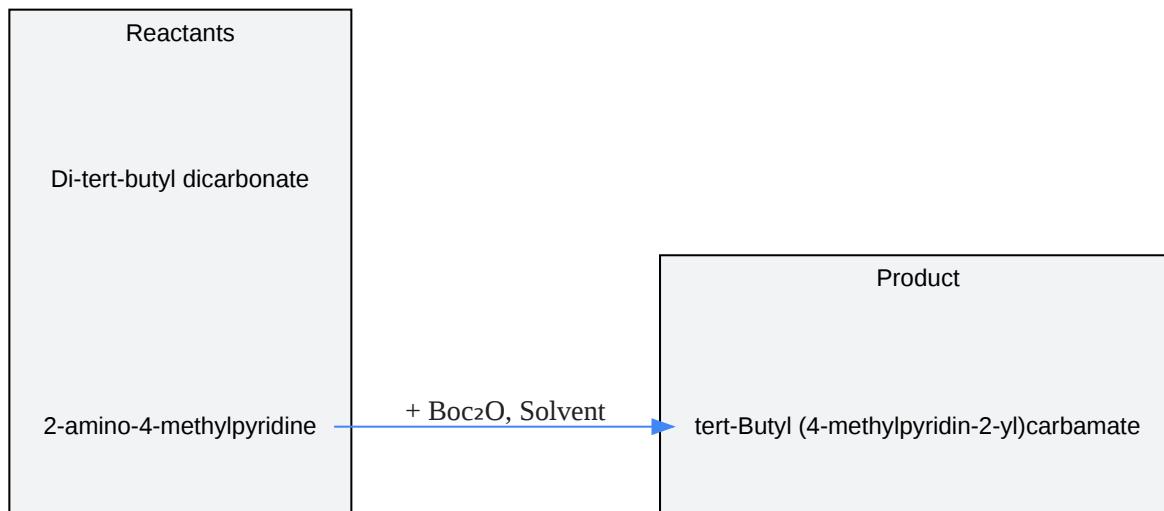
- ¹H NMR: Spectral data for the title compound is not directly available.
- ¹³C NMR: Spectral data for the title compound is not directly available.
- IR Spectroscopy: Spectral data for the title compound is not directly available.
- Mass Spectrometry: Spectral data for the title compound is not directly available.

Synthesis and Purification

Experimental Protocol: Synthesis

A common method for the synthesis of **tert-Butyl (4-methylpyridin-2-yl)carbamate** involves the protection of the amino group of 2-amino-4-methylpyridine with di-tert-butyl dicarbonate (Boc_2O).^[2]

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References

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- 2. rsc.org [rsc.org]
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